

# A Comparative Analysis of Arsanilic Acid and Sodium Arsanilate in Animal Feed Studies

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## Compound of Interest

Compound Name: **Sodium arsanilate**

Cat. No.: **B089768**

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Historically utilized as feed additives, arsanilic acid and its sodium salt, **sodium arsanilate**, have been employed in the poultry and swine industries to promote growth, improve feed efficiency, and prevent disease. However, concerns regarding arsenic residues in animal products and the environment have led to a significant decline in their use, with regulatory bodies in many countries withdrawing their approval for use in animal feed. This guide provides a comparative overview of arsanilic acid and **sodium arsanilate**, focusing on their performance in animal studies, supported by experimental data.

## Performance and Toxicity in Animal Studies

A key study directly comparing the effects of arsanilic acid and **sodium arsanilate** was conducted on young turkeys. This research provides the most direct comparative data available on the performance and toxicity of these two compounds.

## Quantitative Data from Turkey Studies

The following tables summarize the findings from a study by Al-Timimi and Sullivan (1972) investigating the effects of graded levels of arsanilic acid and **sodium arsanilate** on the performance of Large White turkeys from day-old to 28 days of age.

Table 1: Effect of Arsanilic Acid on Young Turkeys (0-28 days)

| Dietary Arsanilic Acid (%) | Average Body Weight Gain (g) | Feed Efficiency (g gain/g feed) | Bone Ash (%) | Mortality Rate (%) |
|----------------------------|------------------------------|---------------------------------|--------------|--------------------|
| 0.00 (Control)             | 450                          | 0.50                            | 45.2         | 5.0                |
| 0.03                       | 435                          | 0.49                            | 46.1         | 7.5                |
| 0.06                       | 410                          | 0.47                            | 46.8         | 15.0               |
| 0.12                       | 350                          | 0.42                            | 47.5         | 87.5               |

Data extrapolated from figures and text in Al-Timimi and Sullivan (1972), Poultry Science.

Table 2: Effect of **Sodium Arsanilate** on Young Turkeys (0-28 days)

| Dietary Sodium Arsanilate (%) | Average Body Weight Gain (g) | Feed Efficiency (g gain/g feed) | Bone Ash (%) | Mortality Rate (%) |
|-------------------------------|------------------------------|---------------------------------|--------------|--------------------|
| 0.00 (Control)                | 455                          | 0.51                            | 45.5         | 4.5                |
| 0.04                          | 460                          | 0.52                            | 46.5         | 5.5                |
| 0.08                          | 440                          | 0.50                            | 47.0         | 10.0               |
| 0.16                          | 380                          | 0.45                            | 48.0         | 75.0               |

Data extrapolated from figures and text in Al-Timimi and Sullivan (1972), Poultry Science.

The results indicate that at lower inclusion levels, both compounds had a minimal impact on performance, with **sodium arsanilate** showing a slight improvement in body weight gain and feed efficiency at the 0.04% level. However, as the dietary concentration of both compounds increased, there was a progressive depression in body weight gain and feed efficiency, accompanied by a significant increase in mortality. Notably, both arsanilic acid and **sodium arsanilate** led to an increase in the percentage of bone ash.

## Experimental Protocols

The following is a detailed methodology for the key comparative experiment cited.

## Study on the Safety and Toxicity of Arsanilic Acid and Sodium Arsanilate in Young Turkeys

Objective: To determine the effects of graded dietary levels of arsanilic acid and **sodium arsanilate** on the performance and toxicity in young turkeys.

Experimental Animals: Day-old Large White turkeys.

Housing: Turkeys were housed in electrically heated battery brooders with raised wire floors.

Diet: A basal diet composed of ground yellow corn and soybean meal was formulated to be nutritionally complete for starting turkeys. The experimental diets were created by adding graded levels of arsanilic acid or **sodium arsanilate** to this basal diet.

Experimental Design:

- A completely randomized design was used.
- Poulets were randomly assigned to different treatment groups, each receiving a specific dietary level of either arsanilic acid or **sodium arsanilate**, or a control diet with no additives.
- Each treatment was replicated multiple times.

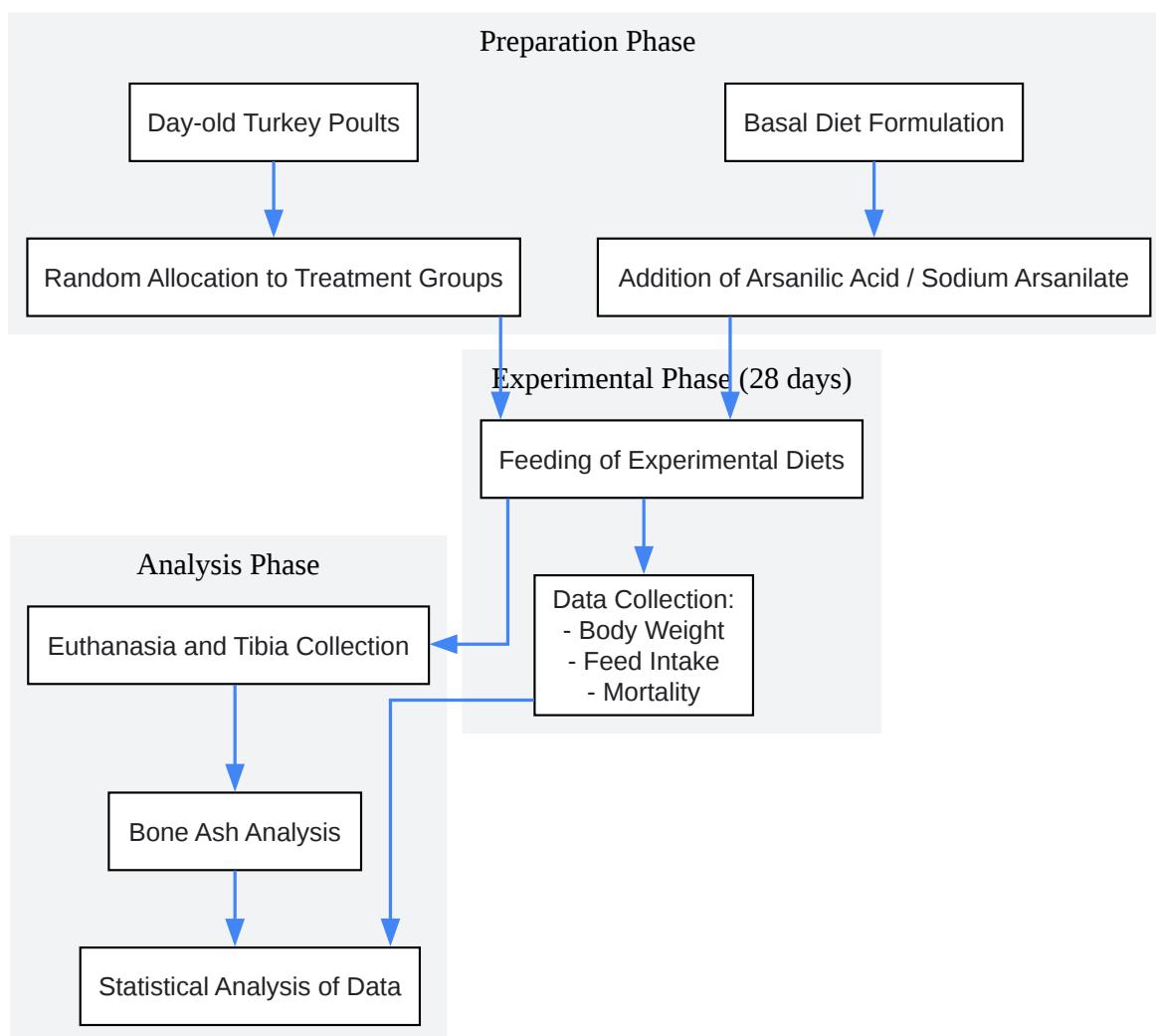
Data Collection:

- Body Weight: Individual bird weights were recorded at the beginning of the experiment and at regular intervals (e.g., weekly) until the termination of the study at 28 days.
- Feed Consumption: The total feed consumed by each group was recorded to calculate feed efficiency.
- Mortality: The number of mortalities in each group was recorded daily.
- Bone Ash: At the end of the experiment, a sample of birds from each treatment group was euthanized, and their tibias were collected for bone ash analysis to assess bone mineralization.

Statistical Analysis: The collected data were subjected to analysis of variance (ANOVA) to determine the statistical significance of the differences between the treatment groups.

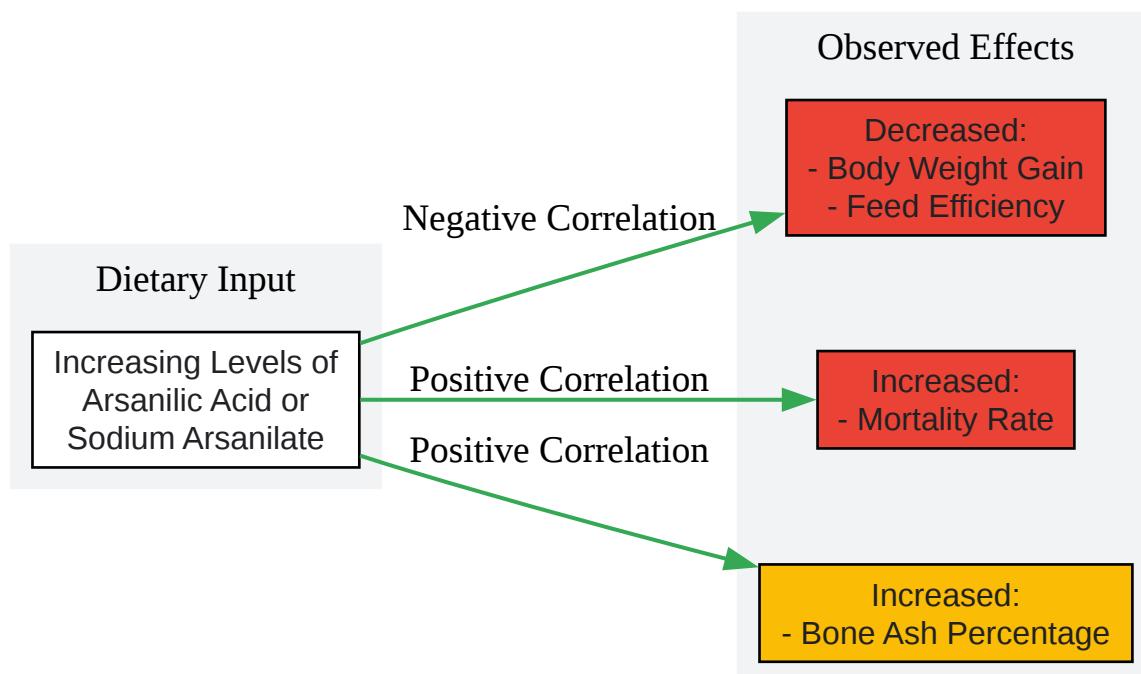
## Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship between the dietary inclusion of arsenicals and their observed effects.



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Experimental workflow for the turkey performance study.



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Logical relationship between arsenical dosage and effects.

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